

# CAS number and molecular weight of octadecyl maleate

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## Compound of Interest

Compound Name: 2-Butenedioic acid (2Z)-, 1-octadecyl ester

Cat. No.: B3048549

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## An In-depth Technical Guide to Octadecyl Maleate

This technical guide provides a comprehensive overview of octadecyl maleate, also known as monostearyl maleate, tailored for researchers, scientists, and drug development professionals. It covers its chemical properties, synthesis, and known applications, with a focus on its role in pharmaceutical formulations.

## Physicochemical Properties of Octadecyl Maleate

Octadecyl maleate is a monoester of maleic acid and stearyl alcohol. Its key quantitative properties are summarized in the table below.

Property	Value	Source
CAS Number	2424-62-6	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C22H40O4	<a href="#">[2]</a> <a href="#">[4]</a>
Molecular Weight	368.55 g/mol	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Melting Point	79-81 °C	<a href="#">[1]</a> <a href="#">[3]</a>
Purity	>95% (HPLC)	<a href="#">[4]</a>

## Synthesis of Octadecyl Maleate

A common method for the synthesis of octadecyl maleate involves the reaction of stearyl alcohol with maleic anhydride.<sup>[5]</sup> This reaction can be catalyzed by an organic base, such as triethylamine, to facilitate the esterification process at a reduced temperature.<sup>[5]</sup>

### Experimental Protocol: General Synthesis

A general procedure for the synthesis of monostearyl maleate involves the following steps:

- Stearyl alcohol and maleic anhydride are reacted in the presence of an organic basic catalyst.<sup>[5]</sup>
- The reaction is typically carried out at a temperature ranging from 45°C to 65°C.<sup>[5]</sup>
- The use of a catalyst like triethylamine allows for lower reaction temperatures, which can help to reduce the formation of impurities and improve safety.<sup>[5]</sup>

It is important to note that specific reaction conditions, such as solvent and catalyst concentration, may vary and would require optimization for specific laboratory settings.

Caption: Synthesis workflow for octadecyl maleate.

## Applications in Drug Development

Octadecyl maleate is utilized as a pharmaceutical excipient.<sup>[2]</sup> Its primary role is to enhance the chemical stability of active pharmaceutical ingredients (APIs). For instance, it has been used to improve the stability of drugs like metoprolol succinate and certain sodium-dependent glucose co-transporter 2 (SGLT2) inhibitors.<sup>[2]</sup>

## Biological Effects and Signaling Pathways

Based on available public information, there are no established signaling pathways directly modulated by octadecyl maleate. While some studies investigate the biological effects of other maleate-containing compounds or molecules with long alkyl chains, this information is not directly applicable to octadecyl maleate. Researchers should exercise caution and not extrapolate findings from structurally different molecules.

## Characterization and Analytical Techniques

The purity of octadecyl maleate can be assessed using High-Performance Liquid Chromatography (HPLC).<sup>[4]</sup> Certified reference materials are also available for use in analytical applications, including pharmaceutical release testing and method development.

Please note: Detailed experimental protocols for the use of octadecyl maleate in specific pharmaceutical formulations and comprehensive studies on its direct biological effects or involvement in signaling pathways are not readily available in the public domain based on the conducted searches. Further research would be required to elucidate these aspects.

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## References

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)